

Application Notes and Protocols for DW14800, a PRMT5 Inhibitor

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Compound of Interest

Compound Name: DW14800

Cat. No.: B15144584

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These application notes provide detailed protocols for the preparation and use of **DW14800**, a potent and selective inhibitor of Protein Arginine Methyltransferase 5 (PRMT5), for research purposes. This document is intended for researchers, scientists, and drug development professionals.

Introduction

DW14800 is a small molecule inhibitor of PRMT5 with a half-maximal inhibitory concentration (IC₅₀) of 17 nM.^{[1][2][3]} PRMT5 is a critical enzyme that catalyzes the symmetric dimethylation of arginine residues on histone and non-histone proteins, playing a key role in various cellular processes, including gene transcription, RNA splicing, and signal transduction. Dysregulation of PRMT5 activity has been implicated in the pathogenesis of various cancers, making it an attractive target for therapeutic intervention. **DW14800** serves as a valuable tool for studying the biological functions of PRMT5 and for preclinical anticancer research.

Physicochemical Properties

A summary of the key physicochemical properties of **DW14800** is presented in the table below.

Property	Value
Chemical Formula	C31H36N4O3[1]
CAS Number	2243709-60-4[1]
Appearance	Solid[1]

Stock Solution Preparation

Accurate preparation of stock solutions is crucial for obtaining reliable and reproducible experimental results. The following protocol describes the preparation of a 10 mM stock solution of **DW14800** in Dimethyl Sulfoxide (DMSO).

Materials

- **DW14800** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated pipettes and sterile filter tips
- Vortex mixer
- Analytical balance

Protocol

- **Equilibrate Reagents:** Allow the **DW14800** powder and anhydrous DMSO to equilibrate to room temperature before use.
- **Weigh DW14800:** Carefully weigh the desired amount of **DW14800** powder using an analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.513 mg of **DW14800**.
- **Dissolve in DMSO:** Add the appropriate volume of anhydrous DMSO to the vial containing the **DW14800** powder. For a 10 mM stock solution, if you weighed 0.513 mg, you would add

100 μ L of DMSO.

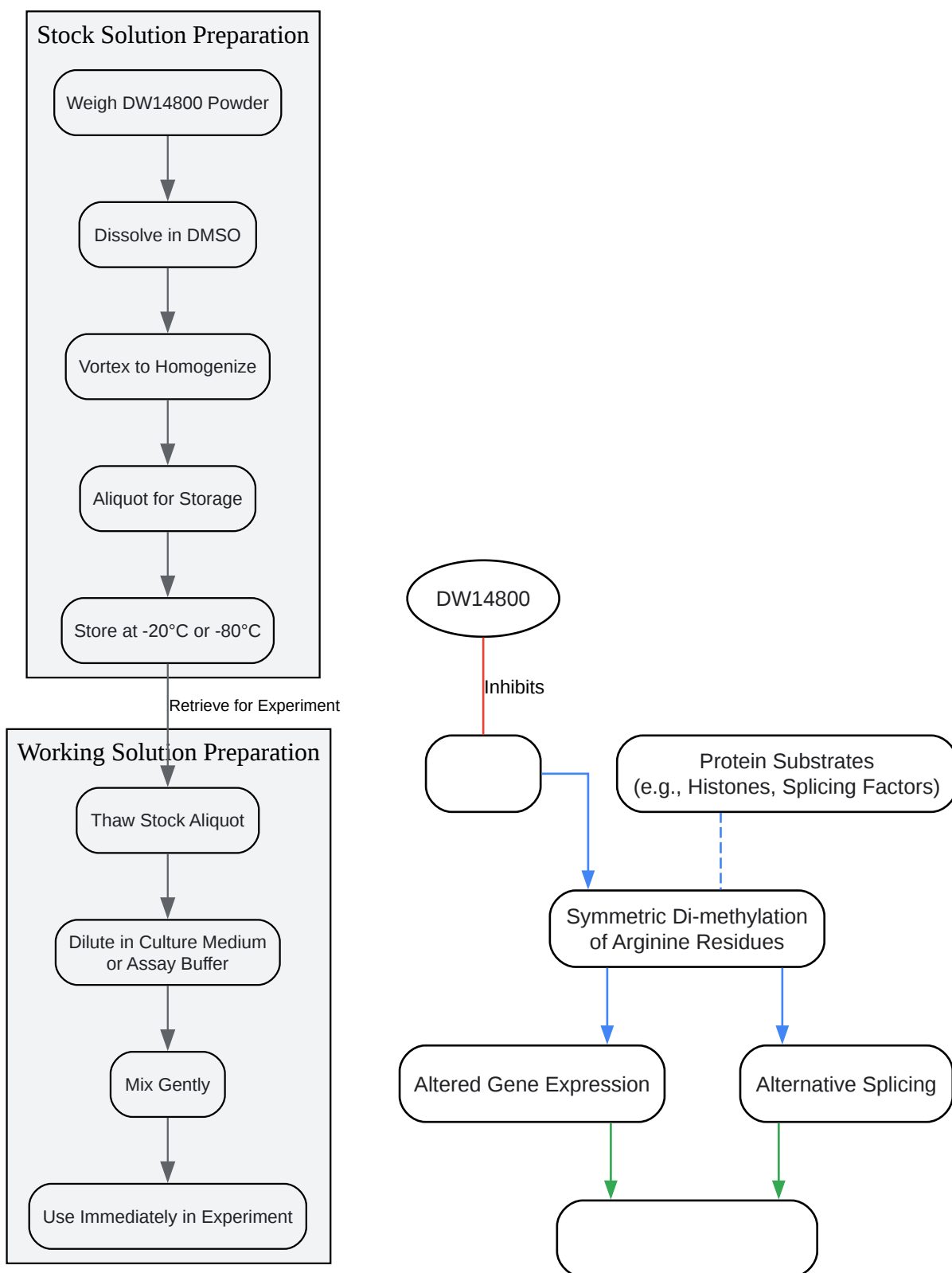
- **Ensure Complete Dissolution:** Vortex the solution thoroughly until the **DW14800** powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may assist in dissolution, but avoid excessive heat. Visually inspect the solution to ensure no solid particles remain. The solubility of **DW14800** in DMSO is 45 mg/mL (87.78 mM).[4]
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile, nuclease-free microcentrifuge tubes to minimize freeze-thaw cycles.
- **Storage Conditions:** Store the stock solution aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Quantitative Data for Stock Solution Preparation

Desired Stock Concentration	Mass of DW14800 for 1 mL	Volume of DMSO
1 mM	0.513 mg	1 mL
5 mM	2.565 mg	1 mL
10 mM	5.13 mg	1 mL
50 mM	25.65 mg	1 mL

Experimental Workflow: Preparing Working Solutions

The following diagram illustrates the general workflow for preparing working solutions of **DW14800** from the stock solution for cell-based assays or other experiments.



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